

Aleniglipron: Application Notes and Protocols for Diet-Induced Obesity Animal Models

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Compound of Interest

Compound Name: *Aleniglipron*
CAS No.: 2685823-26-9
Cat. No.: B15570336

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Introduction

Aleniglipron (GSBR-1290) is an orally available, small-molecule glucagon-like peptide-1 (GLP-1) receptor agonist under investigation for the treatment of type 2 diabetes and obesity. As a biased agonist, **Aleniglipron** selectively activates the G α s-cAMP signaling pathway without significantly engaging the β -arrestin pathway, a mechanism that may contribute to its efficacy and tolerability profile.^{[1][2]} Preclinical studies in animal models of diet-induced obesity (DIO) are crucial for elucidating its therapeutic potential and mechanism of action. These application notes provide a summary of the available quantitative data and detailed experimental protocols for the use of **Aleniglipron** in such models.

Data Presentation

The following tables summarize the key quantitative data from preclinical studies of **Aleniglipron** in non-human primate (NHP) models of diet-induced obesity.

Table 1: Effect of **Aleniglipron** on Body Weight in Diet-Induced Obese Non-Human Primates

Treatment Group	Dose (mg/kg, oral, once daily)	Study Duration (days)	Mean Body Weight Change from Baseline (%)
Placebo	-	7	-
Liraglutide	-	7	-
Aleniglipron	6	7	Significant Reduction
Aleniglipron	10	7	> -8%

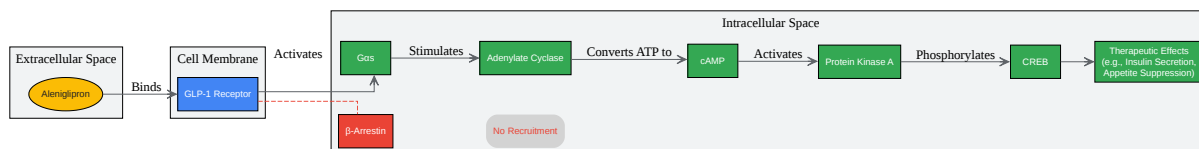
Table 2: Effect of **Aleniglipron** on Food Intake in Diet-Induced Obese Non-Human Primates

Treatment Group	Dose (mg/kg, oral, once daily)	Study Duration (days)	Average Food Intake Reduction (vs. Placebo)
Placebo	-	6	-
Liraglutide	-	6	-
Aleniglipron	6	6	Statistically Significant
Aleniglipron	10	6	Statistically Significant

Table 3: Safety Pharmacology of **Aleniglipron** in Rats

Study Type	Species	Duration	No Observable Adverse Effect Level (NOAEL)
GLP Toxicology	Rat	28 days	1000 mg/kg/day

Signaling Pathway



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Caption: **Aleniglipron's** biased agonism of the GLP-1 receptor.

Experimental Protocols

Diet-Induced Obesity (DIO) Non-Human Primate Model

Objective: To evaluate the in vivo efficacy of **Aleniglipron** on body weight, food intake, and glucose metabolism in a diet-induced obesity non-human primate model.

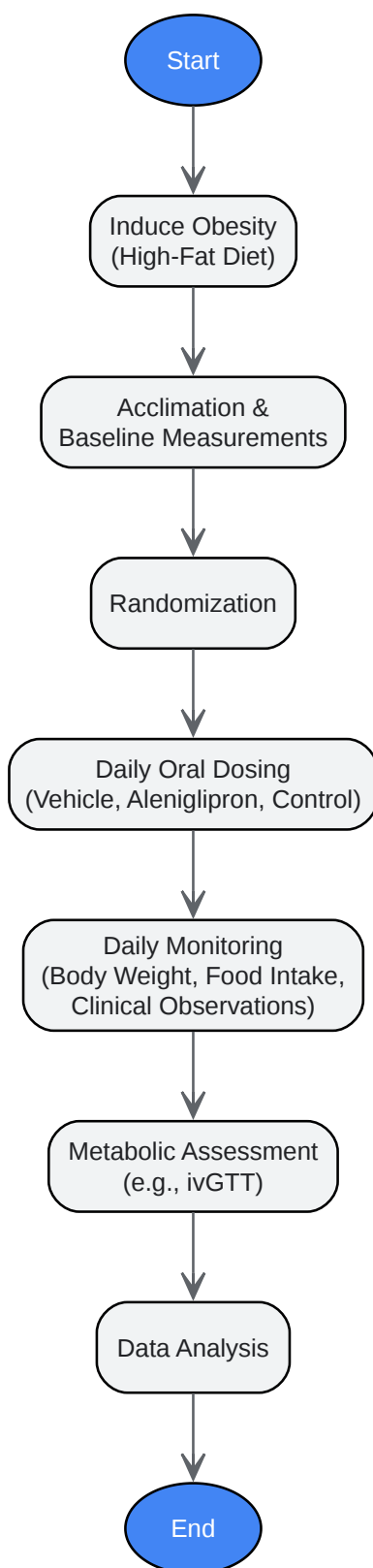
Animal Model:

- Species: Cynomolgus monkeys (*Macaca fascicularis*) or Rhesus macaques (*Macaca mulatta*).
- Sex: Male or female.
- Age: Adult.
- Housing: Single or pair-housed in climate-controlled facilities with a 12-hour light/dark cycle.
- Diet for Induction of Obesity: Animals are fed a high-fat diet (HFD), typically providing 30-45% of calories from fat, for a period sufficient to induce weight gain and metabolic characteristics of obesity.

Experimental Procedure:

- **Acclimation and Baseline:** Following the induction of obesity, animals are acclimated to the experimental procedures. Baseline measurements of body weight, food consumption, and relevant blood parameters (e.g., glucose, insulin) are recorded.
- **Randomization:** Animals are randomized into treatment groups (e.g., vehicle control, positive control such as Liraglutide, and multiple dose levels of **Aleniglipron**).
- **Dosing:** **Aleniglipron** is administered orally once daily. The vehicle should be appropriate for the formulation of **Aleniglipron**.
- **Monitoring:**
 - **Body Weight:** Measured daily or at frequent intervals.
 - **Food Intake:** Daily food consumption is quantified.
 - **Clinical Observations:** Animals are monitored daily for any adverse effects.
- **Metabolic Assessments:**
 - **Intravenous Glucose Tolerance Test (ivGTT):** To assess glucose clearance and insulin secretion in response to a glucose challenge.
 - An acute ivGTT can be performed after a single dose of **Aleniglipron**.
 - Blood samples are collected at baseline and at specified time points following an intravenous glucose bolus to measure plasma glucose and insulin concentrations.

Experimental Workflow for DIO NHP Study



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References

- [1. diabetesjournals.org \[diabetesjournals.org\]](https://diabetesjournals.org)
- [2. Current Insights, Advantages and Challenges of Small Molecule Glucagon-like Peptide 1 Receptor Agonists: A Scoping Review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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